

# Technical Guide: Physicochemical Properties of 1-Bromo-2-pentyne

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed summary of the molecular formula and molecular weight of **1-Bromo-2-pentyne** (CAS No: 16400-32-1), a key intermediate in the synthesis of various active pharmaceutical ingredients and other organic compounds.[1]

### **Molecular Identity and Composition**

**1-Bromo-2-pentyne** is a halogenated alkyne with a five-carbon chain. Its structure consists of a bromine atom attached to the first carbon and a carbon-carbon triple bond starting at the second carbon.

Molecular Formula: C₅H¬Br[1][2][3]

The empirical formula indicates that each molecule is composed of:

- Five Carbon (C) atoms
- Seven Hydrogen (H) atoms
- One Bromine (Br) atom

## **Molecular Weight Calculation**



The molecular weight is the sum of the atomic weights of the constituent atoms. The calculation is based on the standard atomic weights of the elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

The standard atomic weight for carbon is approximately 12.011 amu.[4][5][6][7] For hydrogen, the conventional atomic weight is 1.008 amu.[8][9][10][11][12] The atomic weight of bromine is 79.904 amu.[13][14][15][16]

The precise molecular weight for **1-Bromo-2-pentyne** is calculated as follows:

$$(5 \times 12.011) + (7 \times 1.008) + (1 \times 79.904) = 147.015 \text{ g/mol}$$

Commercial suppliers consistently list the molecular weight as 147.01 g/mol .[1][17][18][19]

#### **Data Summary**

For ease of reference, the quantitative data for **1-Bromo-2-pentyne** is summarized in the table below.

Parameter	Value	Unit
Molecular Formula	C₅H7Br	-
Molecular Weight	147.015	g/mol
Elemental Composition		
Carbon (C)	5	atoms
Hydrogen (H)	7	atoms
Bromine (Br)	1	atom
Atomic Weights Used		
Carbon (C)	12.011	amu
Hydrogen (H)	1.008	amu
Bromine (Br)	79.904	amu

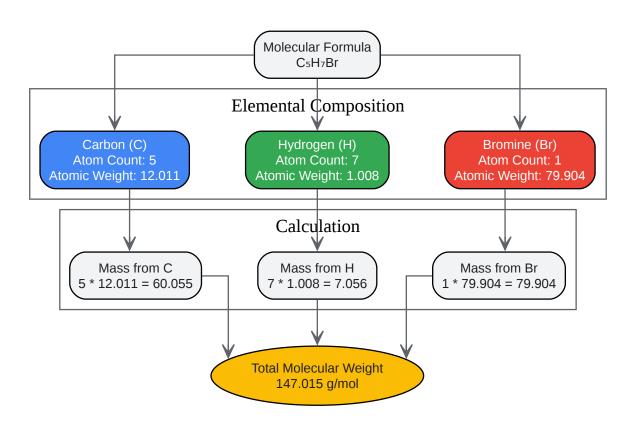


#### **Experimental Protocols**

This section is not applicable to this guide, as the molecular weight and formula are determined through theoretical calculations based on established atomic weights and confirmed by standard analytical techniques such as mass spectrometry, which are beyond the scope of this document.

#### **Logical Visualization**

The following diagram illustrates the logical workflow for calculating the molecular weight of **1-Bromo-2-pentyne** from its molecular formula and the standard atomic weights of its constituent elements.



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Caption: Workflow for Molecular Weight Calculation.

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#### References

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